

In-depth Technical Guide: (5-Methyl-1-Tritylimidazol-4-yl)Methanol

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Compound of Interest

Compound Name: (5-Methyl-1-Tritylimidazol-4-yl)Methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of **(5-Methyl-1-Tritylimidazol-4-yl)Methanol**, a compound of interest in various research and development applications.

Molecular Weight and Composition

(5-Methyl-1-Tritylimidazol-4-yl)Methanol has a molecular weight of 354.17 g/mol ^[1] Its chemical formula is C₂₄H₂₂N₂O.^[1] The molecular weight is a critical parameter in experimental design, substance quantification, and formulation development. The table below details the elemental composition and contribution of each element to the overall molecular weight.

Element	Symbol	Atomic Number	Number of Atoms	Atomic Mass (amu)	Molar Mass (g/mol)	Total Contribution (g/mol)
Carbon	C	6	24	12.011	12.011	288.264
Hydrogen	H	1	22	1.008	1.008	22.176
Nitrogen	N	7	2	14.007	14.007	28.014
Oxygen	O	8	1	15.999	15.999	15.999
Total	49	354.453				

Note: The slight discrepancy between the sum of the elemental contributions and the cited molecular weight can be attributed to rounding of atomic masses.

Experimental Protocols

The determination of a compound's molecular weight is a fundamental analytical procedure. High-resolution mass spectrometry (HRMS) is a commonly employed technique for the precise determination of molecular weights.

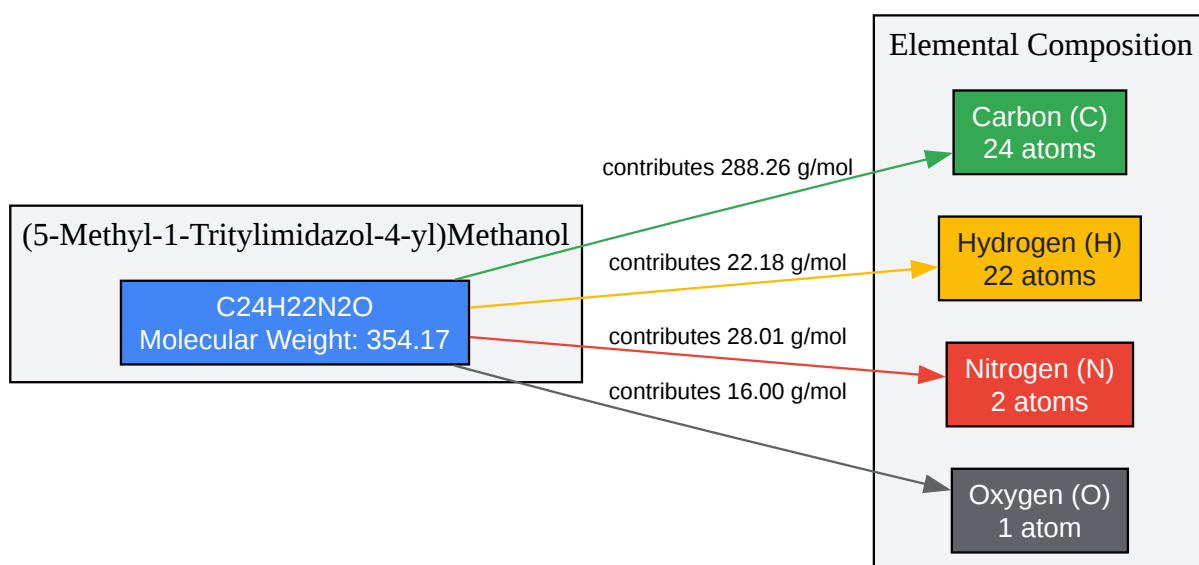
Methodology for High-Resolution Mass Spectrometry (HRMS):

- **Sample Preparation:** A dilute solution of **(5-Methyl-1-Tritylimidazol-4-yl)Methanol** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is a soft ionization technique well-suited for this type of molecule, minimizing fragmentation and preserving the molecular ion.
- **Mass Analysis:** The ionized molecules are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. These instruments are capable of measuring mass-to-charge ratios (m/z) with high accuracy and precision.
- **Data Acquisition:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.

- **Data Analysis:** The spectrum is analyzed to identify the peak corresponding to the molecular ion ($[M+H]^+$ or $[M+Na]^+$, for example). The precise m/z of this peak is used to calculate the neutral molecular weight of the compound.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the compound and its elemental constituents, which collectively determine its molecular weight.



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Caption: Elemental contribution to the molecular weight.

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References

- 1. (5-Methyl-1-trityl-1H-imidazol-4-yl)methanol-106147-84-6 - ThoreauChem [thoreauchem.com]
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